

Application Note: Solid-Phase Extraction for Concentrating Endosulfan-Sulfate from Water

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Compound of Interest

Compound Name: Endosulfan-sulfate

Cat. No.: B15692016

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Introduction

Endosulfan is a legacy organochlorine pesticide and its metabolite, **endosulfan-sulfate**, is of significant environmental concern due to its persistence and toxicity.^[1] Accurate monitoring of **endosulfan-sulfate** in water bodies is crucial for environmental assessment and public health protection. Solid-phase extraction (SPE) is a widely adopted technique for the selective extraction and concentration of trace organic pollutants like **endosulfan-sulfate** from aqueous matrices. This application note provides a detailed protocol for the concentration of **endosulfan-sulfate** from water samples using C18 SPE cartridges, followed by instrumental analysis.

Principle of Solid-Phase Extraction

Solid-phase extraction is a sample preparation technique that separates components of a mixture based on their physical and chemical properties. In the context of extracting **endosulfan-sulfate** from water, a nonpolar C18 sorbent is utilized. The nonpolar **endosulfan-sulfate** molecules in the aqueous sample adsorb to the C18 stationary phase as the sample passes through the cartridge. Subsequently, a nonpolar solvent is used to disrupt the sorbent-

analyte interaction and elute the concentrated **endosulfan-sulfate**, leaving behind more polar impurities.

Quantitative Data Summary

The performance of the SPE method for **endosulfan-sulfate** is summarized in the tables below. The data is compiled from various studies and demonstrates the effectiveness of the technique in terms of recovery, detection, and quantification limits.

Table 1: Recovery of **Endosulfan-Sulfate** using SPE

SPE Sorbent	Elution Solvent	Analytical Method	Recovery (%)	Reference
C18	Dichloromethane	GCxGC/TOFMS	75 - 116	[2][3]
C18	Dichloromethane :Ethyl Acetate (1:1, v/v)	GC or LC	Not Specified	[4]

Table 2: Method Detection and Quantification Limits for **Endosulfan-Sulfate**

Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
GCxGC/TOFMS	0.38 - 17.96 ng/mL	1.18 - 54.43 ng/mL	[2][3]
LC-MS/MS	3 ng/L	Not Specified	[5][6]
GC/ECD	0.015 µg/L	Not Specified	[7][8][9]

Experimental Protocol

This protocol details the step-by-step procedure for the solid-phase extraction of **endosulfan-sulfate** from water samples.

Materials and Reagents

- SPE Cartridges: C18 (500 mg, 6 mL)[1]
- Solvents (Pesticide Residue Grade): Dichloromethane, Methanol, Ethyl Acetate, n-Hexane, Acetone[1][4]
- Reagent Water: HPLC grade
- Anhydrous Sodium Sulfate: Granular, pre-heated at 400°C for 4 hours[1]
- **Endosulfan-Sulfate** Standard Solution
- Internal Standard Solution (e.g., per-deuterated β -endosulfan)[1]
- Hydrochloric Acid (HCl) or Sulfuric Acid (H₂SO₄) for sample preservation[3][10]
- Glassware: Sample bottles, volumetric flasks, graduated cylinders, conical tubes, pipettes
- Equipment: SPE vacuum manifold, nitrogen evaporation system, gas chromatograph or liquid chromatograph.

Sample Preparation

- Sample Collection: Collect water samples in clean glass bottles.[1]
- Preservation: Acidify the water sample to a pH < 2 with HCl or H₂SO₄ to inhibit microbial degradation of the analyte.[3][10]
- Spiking: If required, spike the sample with a known concentration of an internal standard.[1]

SPE Procedure

The following steps outline the SPE process using a C18 cartridge.

- Cartridge Conditioning:
 - Pass 5 mL of dichloromethane through the C18 cartridge.[1]
 - Follow with 5 mL of methanol.[1]

- Finally, equilibrate the cartridge with 10 mL of reagent water, ensuring the sorbent bed does not run dry.[\[1\]](#)
- Sample Loading:
 - Pass the water sample (e.g., 500 mL to 1 L) through the conditioned C18 cartridge at a flow rate of 5-10 mL/min.[\[1\]](#)[\[4\]](#)
- Cartridge Washing:
 - After the entire sample has passed through, wash the cartridge with 5 mL of reagent water to remove any polar interferences.[\[4\]](#)
- Cartridge Drying:
 - Dry the cartridge thoroughly by applying a vacuum for 15-20 minutes or by passing a stream of nitrogen gas through it.[\[4\]](#) This step is crucial to remove residual water before elution with an organic solvent.
- Elution:
 - Elute the retained **endosulfan-sulfate** from the cartridge with 10 mL of a dichloromethane:ethyl acetate (1:1, v/v) mixture into a collection tube.[\[4\]](#) Alternatively, 10 mL of dichloromethane can be used.[\[1\]](#)

Post-Elution Processing

- Drying the Eluate:
 - Pass the collected eluate through a small column containing anhydrous sodium sulfate to remove any remaining traces of water.[\[1\]](#)[\[4\]](#)
- Concentration:
 - Concentrate the eluate to a final volume of approximately 1 mL using a gentle stream of nitrogen.[\[1\]](#)[\[4\]](#)
- Solvent Exchange (if necessary):

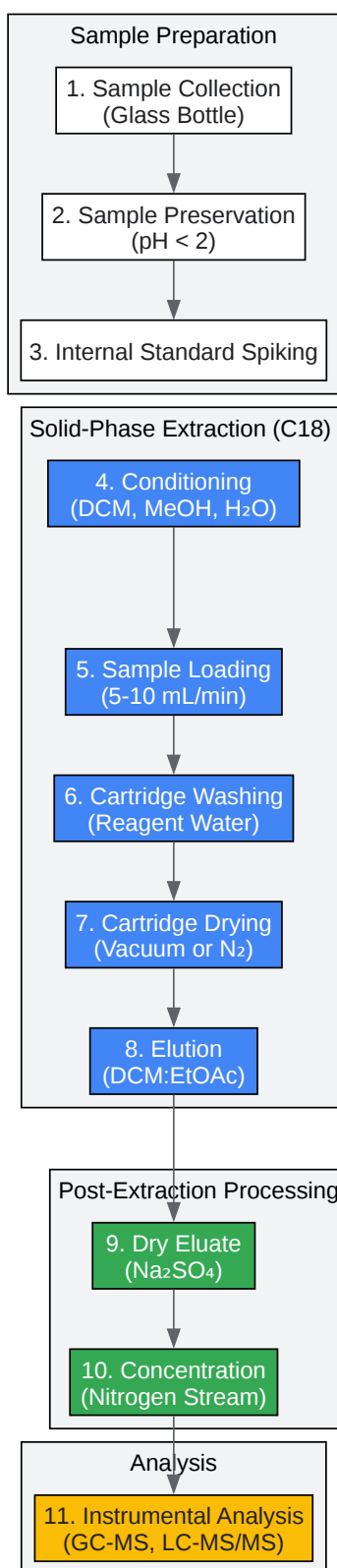
- If the subsequent analysis requires a different solvent, the solvent can be exchanged at this stage by adding the desired solvent and continuing the gentle nitrogen stream to evaporate the elution solvent. For GC analysis, the final extract is often reconstituted in a solvent like hexane.^[1]

Instrumental Analysis

The concentrated extract is now ready for analysis by a suitable chromatographic technique such as Gas Chromatography-Mass Spectrometry (GC-MS), Gas Chromatography with Electron Capture Detection (GC-ECD), or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the quantification of **endosulfan-sulfate**.^{[1][5][6]}

Workflow Diagram

The following diagram illustrates the complete workflow for the solid-phase extraction of **endosulfan-sulfate** from water samples.



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Caption: Workflow for **Endosulfan-Sulfate** Extraction from Water.

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